

Essential Safety and Operational Guide for 5-Amino-2-fluoropyridine

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Compound of Interest

Compound Name: 5-Amino-2-fluoropyridine

Cat. No.: B167992

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This guide provides critical safety and logistical information for the handling and disposal of **5-Amino-2-fluoropyridine** (CAS No. 1827-27-6). Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Personal Protective Equipment

5-Amino-2-fluoropyridine is a hazardous substance that can cause skin irritation, serious eye damage, and respiratory irritation.^{[1][2][3]} It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize exposure.

Summary of Required Personal Protective Equipment

Protection Type	Recommended PPE	Specifications/Standards
Eye and Face Protection	Safety glasses with side-shields or tightly fitting safety goggles.	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A lab coat or chemical-resistant apron should be worn.	Inspect gloves prior to use.[5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended, especially if ventilation is inadequate or if dust is generated.	Use in a well-ventilated area, preferably a chemical fume hood.[4][6]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to minimize risk.

Step-by-Step Handling Procedures:

- Preparation:
 - Ensure that a chemical fume hood is operational and accessible.
 - Verify that an eyewash station and safety shower are unobstructed and readily available. [4]
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Prepare a designated, labeled hazardous waste container for halogenated organic waste.
- Handling:
 - Don all required PPE as outlined in the table above.

- Conduct all weighing and handling of the solid compound within a certified chemical fume hood to prevent inhalation of dust.[4][6]
- Avoid dust formation during handling.[1][7]
- When dissolving the compound, add it slowly to the solvent to prevent splashing.
- Wash hands thoroughly after handling.[4]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][6]
 - The substance may be air-sensitive; consider storing under an inert atmosphere.[4][6]
 - Store locked up.[1][4]

Spill and Emergency Procedures:

- Spill: In case of a spill, evacuate the area. Avoid breathing dust.[1] Sweep up the solid material, taking care not to generate dust, and place it in a suitable container for disposal.[4][7]
- First Aid:
 - If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention.[1]
 - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[1]
 - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[1]
 - If swallowed: Call a POISON CENTER or doctor if you feel unwell.[4]

Waste Disposal Plan:

- **Waste Collection:** All materials contaminated with **5-Amino-2-fluoropyridine**, including empty containers, disposable PPE, and contaminated labware, must be collected in a designated and clearly labeled hazardous waste container.
- **Disposal:** Dispose of the hazardous waste through an approved waste disposal plant in accordance with local, state, and federal regulations.^{[4][6]} This substance is considered an environmentally hazardous substance.^[1]

Hazard Classification and Labeling

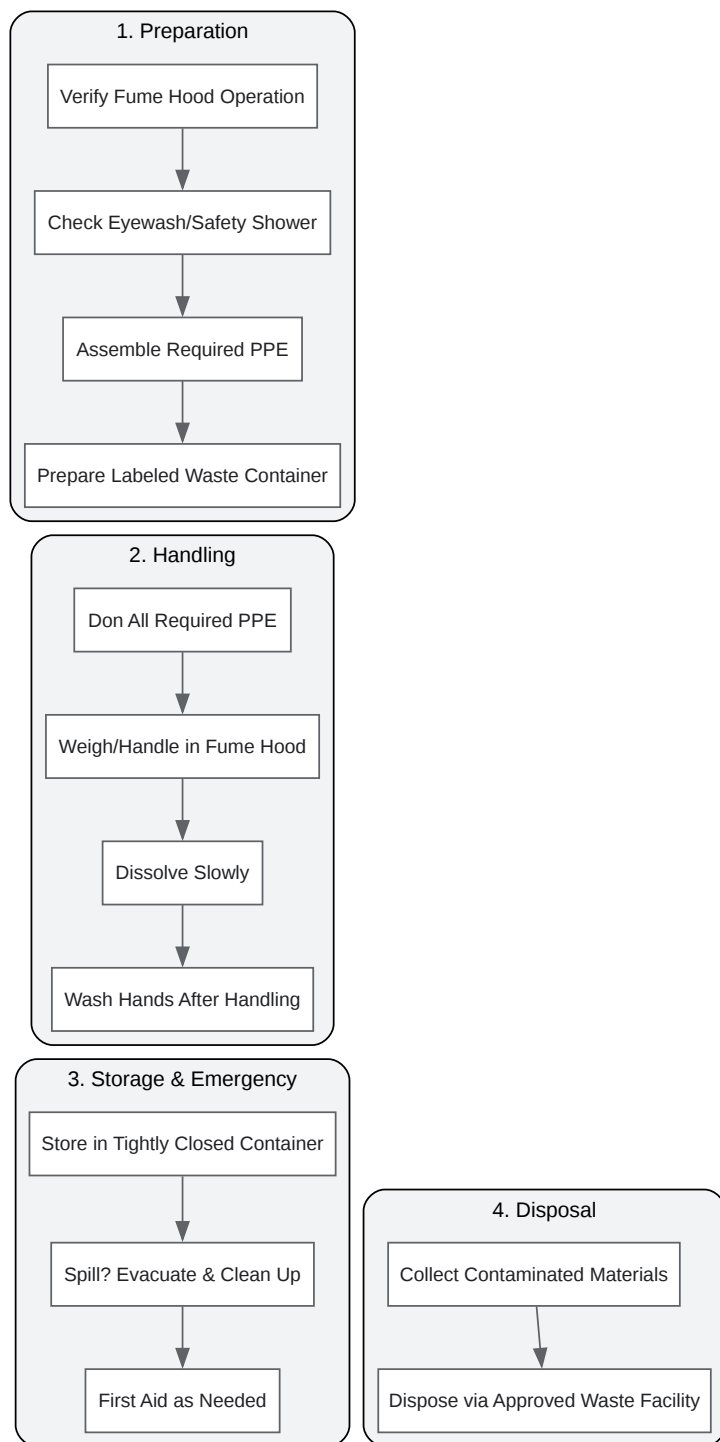
The following table summarizes the hazard information for **5-Amino-2-fluoropyridine** based on the Globally Harmonized System (GHS).

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation ^[1] ^[2]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage ^{[1][2]}
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation ^{[1][2]}

Signal Word: Danger^[2]

Workflow for Handling and Disposal

Workflow for Handling and Disposal of 5-Amino-2-fluoropyridine



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Caption: Workflow for the safe handling and disposal of **5-Amino-2-fluoropyridine**.

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